

Application Note: High-Precision Quantitation of Triacylglycerols using Trimyristin-d5

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Compound of Interest

Compound Name: Trimyristin-d5

Cat. No.: B1156399

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Executive Summary & Rationale

In lipidomics, Triacylglycerols (TAGs) present unique analytical challenges due to their high hydrophobicity, ionization suppression effects, and vast structural diversity. **Trimyristin-d5** (Glyceryl-d5 trimyristate) serves as a critical Class-Specific Internal Standard.^[1]

Unlike external calibration, spiking **Trimyristin-d5** prior to extraction normalizes for:

- Extraction Efficiency: Compensates for lipid loss during phase separation (particularly in the Matyash or Folch methods).^[1]
- Ionization Matrix Effects: Corrects for signal suppression/enhancement in the Electrospray Ionization (ESI) source.
- Retention Time Alignment: Acts as a mid-chain (C14:0) reference point for retention time mapping.^{[1][2]}

Target Analyte: Triacylglycerols (TAGs) Internal Standard: **Trimyristin-d5** (1,2,3-Tri(tetradecanoyl)glycerol-1,1,2,3,3-d5) Molecular Weight: ~728.19 Da (vs. 723.16 Da for endogenous Trimyristin)^{[1][2]}

Technical Specifications & Preparation

Chemical Properties

Property	Specification	Notes
IUPAC Name	1,2,3-Tri(tetradecanoyl)glycerol-d5	Deuterium label on glycerol backbone
Formula	C45H81D5O6	Mass shift +5 Da
Solubility	Chloroform, MTBE, Toluene	Insoluble in water; Low solubility in pure MeOH
Storage	-20°C (Powder), -80°C (Solution)	Protect from light and moisture

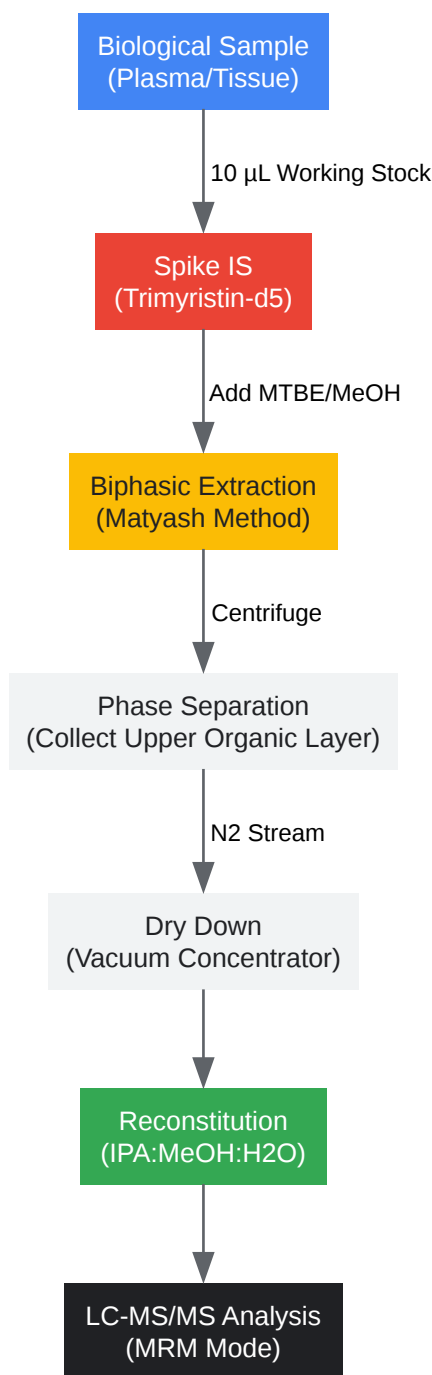
Stock Solution Protocol

Critical Step: TAGs are prone to precipitation in pure methanol.[\[1\]](#)[\[2\]](#) Use a solvent mixture for the working stock.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

- Primary Stock (1 mg/mL): Dissolve 1 mg **Trimyristin-d5** in 1 mL of Chloroform:Methanol (1:1) or pure MTBE. Vortex until clear.
- Working Stock (10 µM): Dilute the Primary Stock into Isopropanol (IPA):Methanol:Chloroform (4:2:1).
 - Why this solvent? This mixture bridges the gap between the highly hydrophobic TAG and the extraction solvents, preventing precipitation when spiked into aqueous samples.

Experimental Workflow

The following diagram outlines the "Spike-Before-Extract" logic essential for valid quantification.



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Figure 1: Critical path for Internal Standard integration. Spiking occurs before solvent addition to validate extraction recovery.[8]

Extraction Protocol (Modified Matyash)

The Matyash Method (MTBE) is preferred over Folch/Bligh-Dyer for TAG analysis because the lipid-rich phase floats (upper layer), minimizing contamination from the protein pellet during retrieval.^{[1][2]}

Step-by-Step Procedure:

- Sample Prep: Aliquot 50 µL of plasma or 10 mg of homogenized tissue into a glass tube.
- IS Spiking (The Critical Step):
 - Add 10 µL of **Trimyristin-d5** Working Stock directly to the sample.^[1]
 - Wait 10 mins on ice to allow equilibration with the matrix.
- Solvent Addition:
 - Add 1.5 mL Methanol. Vortex 30s.
 - Add 5.0 mL MTBE (Methyl tert-butyl ether).^[1]
- Incubation: Incubate at room temperature for 1 hour on a shaker (solubilizes TAGs).
- Phase Separation:
 - Add 1.25 mL MS-grade Water.
 - Vortex vigorously for 1 min.
 - Centrifuge at 1,000 x g for 10 min.
- Collection:
 - Collect the Upper (Organic) Phase (contains TAGs and **Trimyristin-d5**).^{[1][2]}
 - Note: Unlike Chloroform methods, the lipids are on top, making collection easier.
- Reconstitution: Dry under nitrogen and reconstitute in 200 µL Isopropanol:Methanol (1:1) for injection.

LC-MS/MS Acquisition Parameters

Triacylglycerols ionize best as Ammonium Adducts $[M+NH_4]^+$ in Positive ESI mode.^[1] The fragmentation usually involves the neutral loss of a fatty acid + ammonia, yielding a Diacylglycerol (DAG) fragment.

Mobile Phase Chemistry

- Mobile Phase A: 60:40 Acetonitrile:Water + 10 mM Ammonium Formate + 0.1% Formic Acid.^{[1][2]}
- Mobile Phase B: 90:10 Isopropanol:Acetonitrile + 10 mM Ammonium Formate + 0.1% Formic Acid.^{[1][2]}
 - Role of Ammonium Formate: Essential for generating the $[M+NH_4]^+$ adduct. Without it, TAGs split between $[M+H]^+$, $[M+Na]^+$, and $[M+K]^+$, reducing sensitivity.

MRM Transitions (Multiple Reaction Monitoring)

The following transitions are specific for **Trimyristin-d5** (Glycerol-d5 backbone).

Compound	Precursor Ion (Q1)	Product Ion (Q3)	Collision Energy (eV)	Type
Trimyristin-d5	746.7 $[M+NH_4]^+$	501.5 $[DAG-d5]^+$	25 - 35	Quantifier
Trimyristin-d5	746.7 $[M+NH_4]^+$	229.2 $[FA+H]^+$	45	Qualifier
Trimyristin (Endo)	741.7 $[M+NH_4]^+$	496.5 $[DAG]^+$	25 - 35	Target

- Logic:
 - Precursor: MW (728) + NH₄ (18) = 746.^{[1][2]}
 - Quantifier Product: Loss of one Myristic acid (C₁₄:0, MW 228) and NH₃ (17).^[1]
 - Calculation:

.[\[1\]](#)[\[2\]](#)

- Note: Because the d5 label is on the glycerol backbone, the DAG fragment retains the d5 label (Mass 501 vs 496 for endogenous).

Data Analysis & Normalization

Response Factor Calculation

Do not assume a 1:1 response ratio between the IS and all TAG species. You must calculate the Response Factor (RF) if absolute quantification is required.[\[1\]](#)

[\[1\]](#)[\[2\]](#)

Normalization Formula

For relative quantification (comparing biological groups), normalize the area of every endogenous TAG species against the **Trimyristin-d5** area:

[\[1\]](#)[\[2\]](#)

Isotopic Interference Correction

Warning: **Trimyristin-d5** is +5 Da heavier than endogenous Trimyristin.[\[1\]](#)[\[2\]](#)

- The M+5 isotope of endogenous Trimyristin is negligible (<1%).
- However, ensure your MS resolution separates the d5 peak from any co-eluting isobaric species (e.g., Ether lipids or Oxidized TAGs).

Troubleshooting & Pitfalls

Issue	Probable Cause	Corrective Action
Low IS Signal	Precipitation in aqueous sample	Use IPA/MeOH intermediate solvent for spiking; do not spike pure Chloroform stock into plasma.
Split Peaks	Solvent mismatch	Reconstitute sample in starting mobile phase (high ACN/Water content) rather than 100% IPA.
Sodium Adducts	Contaminated glassware	[M+Na] ⁺ (751 m/z) is stable and won't fragment. ^{[1][2]} Wash system with 0.1% Formic Acid; ensure Ammonium Formate is fresh. ^[1]
Carryover	TAG stickiness	TAGs stick to injector needles. Use a needle wash of Isopropanol:Hexane (1:1).

References

- Matyash, V., et al. (2008).^{[1][5]} Lipid extraction by methyl-tert-butyl ether for high-throughput lipidomics. *Journal of Lipid Research*, 49(5), 1137–1146. [Link](#)
- Cajka, T., & Fiehn, O. (2014). Comprehensive analysis of lipids in biological systems by liquid chromatography-mass spectrometry. *Trends in Analytical Chemistry*, 61, 192–206. [Link](#)
- Avanti Polar Lipids. (n.d.). Deuterated Lipid Standards & SPLASH Lipidomix Protocols. Avanti Polar Lipids Technical Support. [Link](#)
- LIPID MAPS® Structure Database. (2023). Trimyristin Structure and Classification. LIPID MAPS. [Link](#)

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Sources

- [1. 17:0-17:1-17:0 TG Avanti Research™ - A Croda Brand | Sigma-Aldrich \[sigmaaldrich.com\]](#)
- [2. 15:0-18:1-15:0 D5 TG powder Avanti Polar Lipids \[sigmaaldrich.com\]](#)
- [3. people.chem.umass.edu \[people.chem.umass.edu\]](#)
- [4. lcms.cz \[lcms.cz\]](#)
- [5. chromatographytoday.com \[chromatographytoday.com\]](#)
- [6. Frontiers | Comparison of Single Phase and Biphasic Extraction Protocols for Lipidomic Studies Using Human Plasma \[frontiersin.org\]](#)
- [7. mdpi.com \[mdpi.com\]](#)
- [8. Optimization of Folch, Bligh-Dyer, and Matyash Sample-to-Extraction Solvent Ratios for Human Plasma-Based Lipidomics Studies - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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